

# Solubility of Ferrous nitrate hexahydrate in water and organic solvents

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## Compound of Interest

Compound Name: Ferrous nitrate hexahydrate

Cat. No.: B082617

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## Solubility Profile of Ferrous Nitrate Hexahydrate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **ferrous nitrate hexahydrate** ( $\text{Fe}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$ ) in water and select organic solvents. Understanding the solubility characteristics of this compound is critical for its application in various research, development, and manufacturing processes, including its use as a precursor in the synthesis of iron-based materials and as a reagent in chemical reactions.

## Quantitative Solubility Data

The solubility of a compound is a fundamental physicochemical property that dictates its behavior in solution and is crucial for designing and optimizing experimental and industrial processes. Below are the compiled quantitative solubility data for **ferrous nitrate hexahydrate** in aqueous and organic media.

## Solubility in Water

**Ferrous nitrate hexahydrate** is highly soluble in water. Its solubility exhibits a positive correlation with temperature, as detailed in the table below.

Temperature (°C)	Solubility (g/100 g of water)
0	71
18	82
52	87
60	166

This data is compiled from a referenced chemical handbook and indicates a significant increase in solubility with rising temperature.[\[1\]](#)

## Solubility in Organic Solvents

While **ferrous nitrate hexahydrate** is known to be soluble in certain polar organic solvents, precise quantitative data is not readily available in the reviewed scientific literature. Qualitative assessments indicate its solubility in ethanol and acetone. However, for the purpose of this technical guide, the absence of specific numerical values (e.g., g/100 g of solvent) should be noted. Further experimental determination is required for precise quantification in these media.

## Experimental Protocol for Solubility Determination

The following section outlines a detailed methodology for the experimental determination of the solubility of **ferrous nitrate hexahydrate**. This protocol is based on the isothermal equilibrium method, a standard and reliable technique for generating accurate solubility data.

## Principle

The isothermal equilibrium method involves creating a saturated solution of the solute (**ferrous nitrate hexahydrate**) in the solvent of interest at a constant temperature. The concentration of the solute in the saturated solution is then determined gravimetrically, which represents its solubility at that specific temperature.

## Materials and Equipment

- **Ferrous nitrate hexahydrate** (analytical grade)
- Solvent (deionized water, or organic solvent of interest)

- Constant temperature water bath with shaker
- Calibrated thermometer
- Sealed glass vials
- Syringes with filters (e.g., 0.45 µm PTFE)
- Pre-weighed weighing bottles
- Analytical balance
- Drying oven

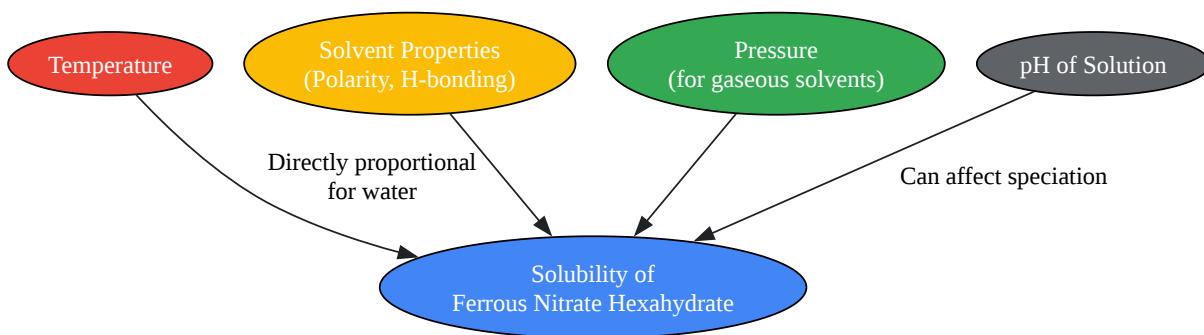
## Procedure

- Preparation of Supersaturated Solution: Add an excess amount of **ferrous nitrate hexahydrate** to a known volume of the solvent in a sealed glass vial. The presence of undissolved solid is crucial to ensure saturation.
- Equilibration: Place the vial in a constant temperature water bath equipped with a shaker. Allow the mixture to equilibrate for a sufficient period (e.g., 24-48 hours) to ensure that the dissolution and precipitation processes have reached a state of dynamic equilibrium. The temperature should be monitored and maintained with high precision.
- Sample Withdrawal: Once equilibrium is established, stop the agitation and allow the undissolved solid to settle. Carefully withdraw a known volume of the clear supernatant using a pre-heated or pre-cooled syringe (to the temperature of the experiment) fitted with a filter to prevent the transfer of any solid particles.
- Gravimetric Analysis: Transfer the withdrawn sample into a pre-weighed weighing bottle and record the total weight.
- Solvent Evaporation: Place the weighing bottle in a drying oven at a suitable temperature to evaporate the solvent completely. For aqueous solutions, a temperature of around 80-100°C is typically used. For organic solvents, the temperature should be chosen based on the solvent's boiling point, ensuring it is high enough for efficient evaporation but low enough to prevent decomposition of the ferrous nitrate.

- Final Weighing: Once the solvent is completely evaporated and the weighing bottle has cooled to room temperature in a desiccator, weigh it again. The difference in weight before and after drying gives the mass of the dissolved **ferrous nitrate hexahydrate**.
- Calculation of Solubility: The solubility can then be calculated and expressed in grams of solute per 100 grams of solvent.

## Visualizations

The following diagrams illustrate key aspects of the solubility determination process and the factors influencing solubility.



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## References

- 1. iron(II) nitrate hexahydrate [chemister.ru]
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